Application Notes and Protocols for In Vivo Studies with GSK1482160

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Compound of Interest

Compound Name:	*GSK1482160*
CAS No.:	*1695551-19-9*
Cat. No.:	*B607767*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

GSK1482160 is a potent, orally bioavailable, and central nervous system (CNS) penetrant negative allosteric modulator of the P2X7 receptor (P2X7R).[1][2] The P2X7R is an ATP-gated ion channel primarily expressed on immune cells, including microglia in the CNS.[3][4] Under pathological conditions, such as inflammation, extracellular ATP levels rise, leading to P2X7R activation. This activation triggers a cascade of downstream events, including the processing and release of pro-inflammatory cytokines like interleukin-1β (IL-1β) and interleukin-18 (IL-18).[2][3] By modulating P2X7R activity, **GSK1482160** reduces the efficacy of ATP, thereby inhibiting the release of these key inflammatory mediators.[1] These characteristics make **GSK1482160** a valuable tool for investigating the role of P2X7R in various inflammatory and neurological disorders and a potential therapeutic candidate.

These application notes provide an overview of the in vivo experimental design using **GSK1482160**, including its mechanism of action, relevant signaling pathways, and detailed

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protocols for preclinical studies in models of neuroinflammation and chronic pain.

Mechanism of Action and Signaling Pathway

GSK1482160 acts as a negative allosteric modulator of the P2X7 receptor. It binds to a site distinct from the ATP binding site, reducing the receptor's response to ATP without altering ATP's binding affinity.[1][2] This modulation effectively dampens the inflammatory cascade initiated by P2X7R activation.

P2X7R Signaling Pathway Modulation by **GSK1482160**:

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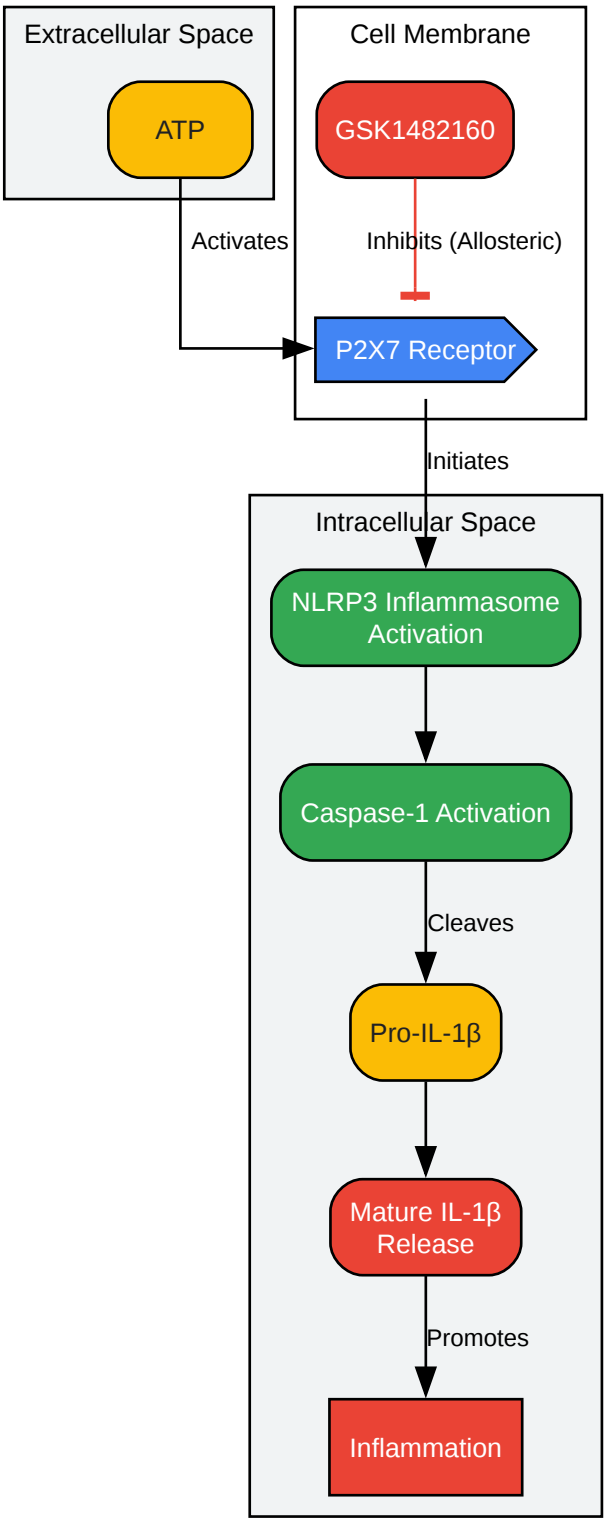

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Caption: **GSK1482160** allosterically inhibits the P2X7R, blocking downstream inflammatory signaling.

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Quantitative Data Summary

The following tables summarize key quantitative data for **GSK1482160** from various in vitro and in vivo studies.

Table 1: In Vitro Binding Affinity and Potency

Parameter	Species	Value	Reference
pIC_{50}	Human	8.5	[1]
pIC_{50}	Rat	6.5	[1]
Kd	Human	1.15 ± 0.12 nM	[5]
Ki	Human	2.63 ± 0.6 nM	[3][6]
Kd (living cells)	Human	5.09 ± 0.98 nM	[3][6]

Table 2: In Vivo Efficacy in Animal Models

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Animal Model	Species	Dose	Effect	Reference
Chronic Inflammatory Pain	Rat	5-50 mg/kg, p.o., twice daily for 5 days	Alleviated pain, comparable to 50 mg/kg Celecoxib	[1]
Chronic Constriction Injury (CCI)	Rat	20 mg/kg, p.o., twice daily for 8 days	Significantly reversed mechanical allodynia	[1]
LPS-Induced Neuroinflammation	Mouse	N/A (PET imaging study)	3.2-fold increase in brain uptake of [^{11}C]GSK1482160 in LPS-treated mice	[5][7]
Experimental Autoimmune Encephalomyelitis (EAE)	Rat	N/A (PET imaging study)	Highest tracer uptake at peak disease stage, correlating with P2X7R expression and disease severity	[6]

Experimental Protocols

Protocol 1: Evaluation of **GSK1482160** in a Mouse Model of LPS-Induced Neuroinflammation

This protocol is designed to assess the utility of radiolabeled **GSK1482160** as a PET imaging biomarker for neuroinflammation.

Experimental Workflow for LPS-Induced Neuroinflammation Model:

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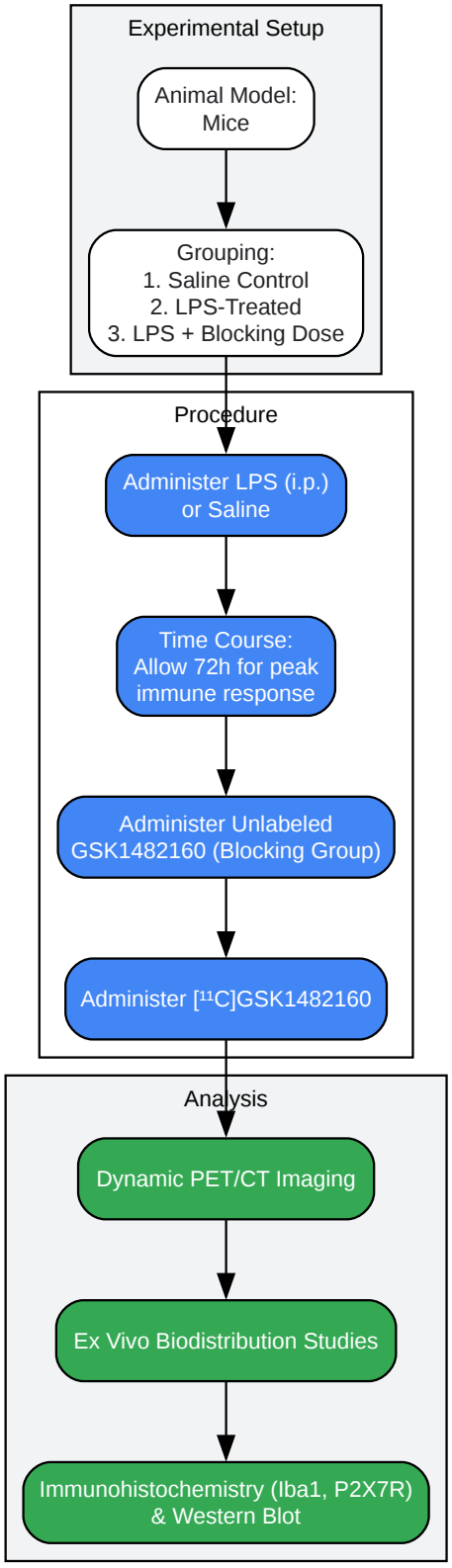

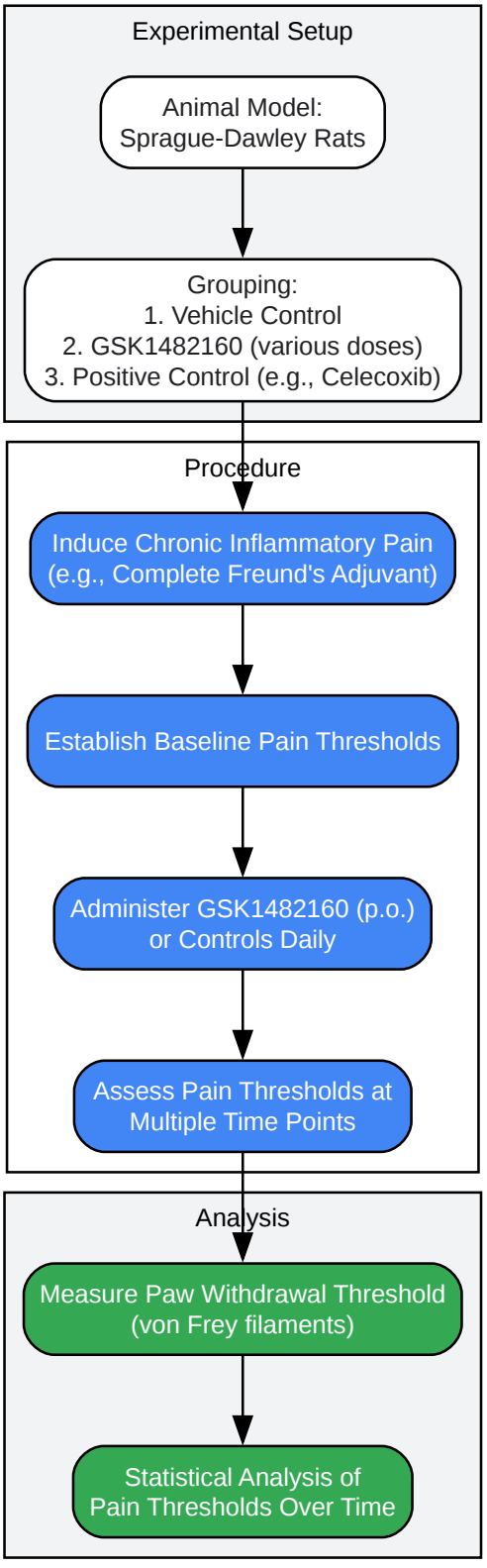

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